

Songoroside A CAS number and molecular formula

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Compound of Interest

Compound Name: Songoroside A

Cat. No.: B15589908

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Songoroside A: A Technical Overview

For Immediate Release

This technical guide serves as a resource for researchers, scientists, and professionals in drug development interested in the natural compound **Songoroside A**. While comprehensive biological data remains the subject of ongoing research, this document consolidates the currently available information regarding its chemical properties.

Core Compound Identification

A critical first step in the research and development of any compound is its unambiguous identification. **Songoroside A** is registered under the following identifiers:

Identifier	Value
CAS Number	61617-29-6
Molecular Formula	C35H56O7

Current State of Research

Songoroside A has been identified as a triterpenoid saponin isolated from plants of the *Sanguisorba* genus, notably *Sanguisorba officinalis*.^[1] This genus has a history of use in

traditional medicine, and its extracts are known to possess a range of pharmacological properties, including anti-inflammatory, antioxidant, and anticancer activities.

However, specific in-depth research into the biological activities, mechanisms of action, and potential therapeutic applications of **Songoroside A** as an isolated compound is limited in the public domain. Consequently, detailed quantitative data on its bioactivity, established experimental protocols, and elucidated signaling pathways are not available at this time.

The broader context of research on *Sanguisorba* species suggests that triterpenoid saponins are a significant class of bioactive molecules within these plants. Further investigation is required to determine the specific contributions of **Songoroside A** to the overall pharmacological profile of *Sanguisorba* extracts.

Future Directions

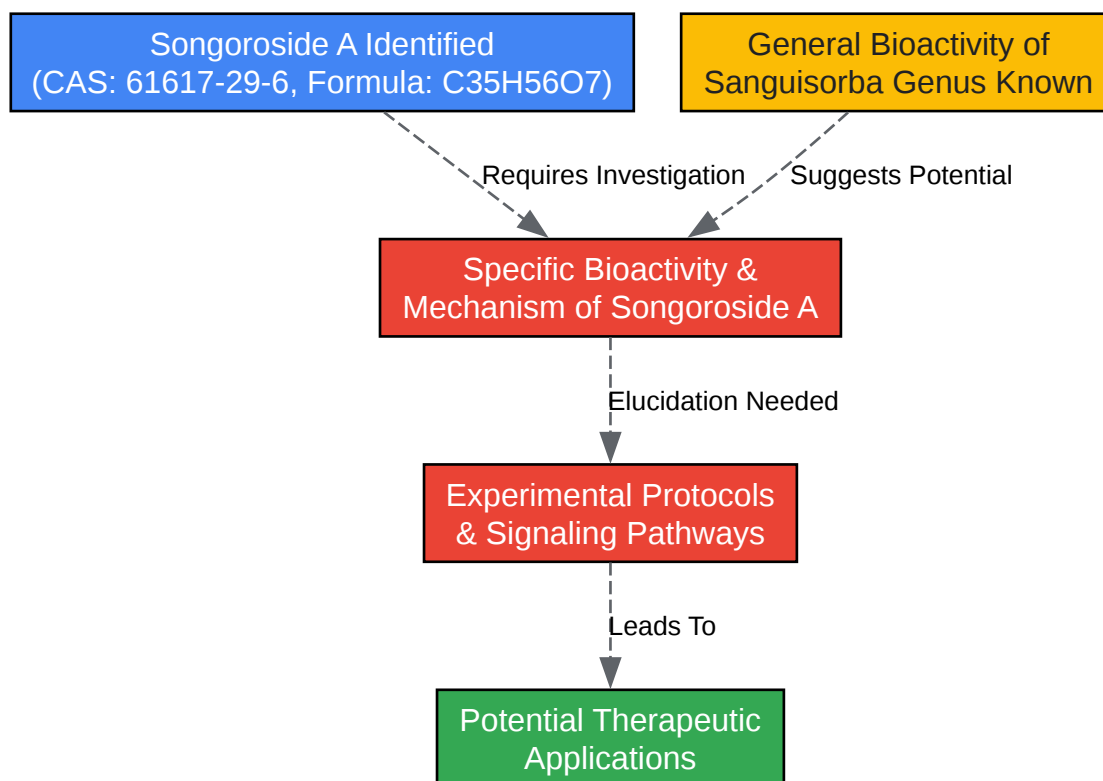
The lack of specific data on **Songoroside A** presents a clear opportunity for novel research. Future studies could focus on:

- **Isolation and Purification:** Developing robust protocols for the efficient isolation and purification of **Songoroside A** from *Sanguisorba officinalis* or other natural sources.
- **In Vitro Bioassays:** Screening **Songoroside A** against a variety of cell lines (e.g., cancer, immune cells) and biochemical targets to identify potential biological activities.
- **Mechanism of Action Studies:** Investigating the molecular mechanisms underlying any observed biological effects, including the identification of protein targets and signaling pathways.
- **Preclinical In Vivo Studies:** Evaluating the efficacy and safety of **Songoroside A** in animal models of disease.

As new data emerges from such studies, this technical guide will be updated to provide the scientific community with the latest information on **Songoroside A**.

Logical Relationship: Current Knowledge Gap

The following diagram illustrates the current gap in knowledge regarding **Songoroside A**, highlighting the need for further research to bridge the gap between its identification and potential applications.



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References

- 1. medchemexpress.com [medchemexpress.com]
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